

Comparative Guide to the Isotopic Purity of 4-Anilino-4-oxobutanoic Acid-d5

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Compound of Interest

Compound Name: 4-Anilino-4-oxobutanoic Acid-d5

Cat. No.: B563091

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For researchers, scientists, and professionals in drug development, the isotopic purity of deuterated standards is a critical parameter that directly impacts the accuracy and reliability of quantitative analytical methods. This guide provides a comparative analysis of the isotopic purity of **4-Anilino-4-oxobutanoic Acid-d5**, a deuterated internal standard, available from various suppliers. This document also outlines the standard experimental protocols for determining isotopic purity and presents a visual workflow of the analytical process.

Quantitative Data Comparison

The isotopic purity of **4-Anilino-4-oxobutanoic Acid-d5** can vary between suppliers. The following table summarizes the available data on chemical purity and isotopic enrichment from prominent chemical vendors. It is important to note that for some suppliers, specific isotopic purity data is not readily available on their websites and should be confirmed by requesting a Certificate of Analysis (CoA).

Supplier	Chemical Purity	Isotopic Purity/Enrichment	Notes
MedchemExpress	99.0% [1] [2]	Not explicitly specified	Purity is listed as 99.0%.
Nucleosyn	95% [3] [4]	98% [3] [4]	Chemical purity and isotopic enrichment are specified separately.
Pharmaffiliates	Not specified	"Highly pure"	Specific quantitative data is not provided on the product page.
Toronto Research Chemicals	Not specified	Not specified	A Certificate of Analysis with full spectroscopic data is available upon request [5] .
Santa Cruz Biotechnology	Not specified	Not specified	Lot-specific data is available by referencing the Certificate of Analysis.

Experimental Protocols for Determining Isotopic Purity

The determination of isotopic purity for deuterated compounds like **4-Anilino-4-oxobutanoic Acid-d5** is typically performed using high-resolution mass spectrometry (HR-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. These techniques provide quantitative data on the degree of deuterium incorporation and the presence of any unlabeled or partially labeled species.

Isotopic Purity Assessment using High-Resolution Mass Spectrometry (HR-MS)

Objective: To determine the distribution of isotopologues and calculate the percentage of the desired deuterated species (d5).

Methodology:

- Sample Preparation:
 - Prepare a stock solution of **4-Anilino-4-oxobutanoic Acid-d5** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
 - Further dilute the stock solution to an appropriate concentration for mass spectrometric analysis (typically in the ng/mL to µg/mL range).
- Instrumentation and Analysis:
 - Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
 - Infuse the sample solution directly or inject it into a liquid chromatography (LC) system coupled to the mass spectrometer.
 - Acquire full-scan mass spectra over a mass range that includes the molecular ions of the unlabeled (d0) and all possible deuterated (d1-d5) forms of 4-Anilino-4-oxobutanoic Acid.
- Data Analysis:
 - Extract the ion chromatograms or spectra for each isotopologue (M, M+1, M+2, M+3, M+4, M+5).
 - Integrate the peak areas for each isotopic ion.
 - Calculate the isotopic purity using the following formula:

Isotopic Purity (%) = [(Intensity of d5 isotopologue) / (Sum of intensities of all isotopologues (d0 to d5))] x 100

Structural Integrity and Isotopic Enrichment Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

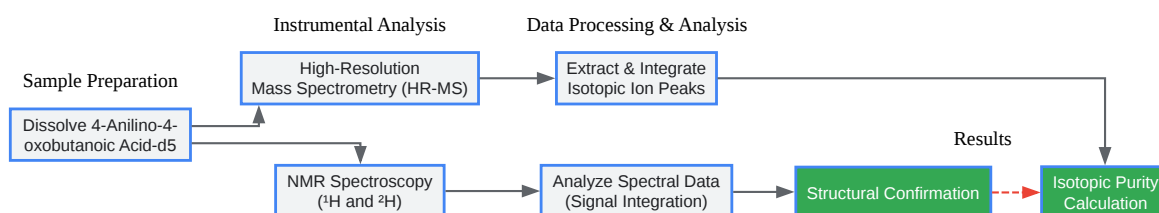
Objective: To confirm the position of deuterium labeling and provide an independent measure of isotopic enrichment.

Methodology:

- Sample Preparation:
 - Dissolve an accurately weighed amount of **4-Anilino-4-oxobutanoic Acid-d5** in a suitable deuterated solvent (e.g., DMSO-d6, Methanol-d4). The choice of solvent should minimize signal overlap with the analyte.
- Instrumentation and Analysis:
 - Acquire a proton (^1H) NMR spectrum. The absence or significant reduction of signals corresponding to the phenyl group protons will indicate successful deuteration at these positions.
 - Acquire a deuterium (^2H) NMR spectrum. This will show signals corresponding to the deuterium atoms, confirming their presence and providing information about their chemical environment.
- Data Analysis:
 - In the ^1H NMR spectrum, the isotopic purity can be estimated by comparing the integral of the residual proton signals in the deuterated region to the integral of a proton signal in a non-deuterated part of the molecule.
 - Quantitative ^2H NMR can also be used to determine the isotopic abundance with high accuracy[6].

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the determination of isotopic purity of **4-Anilino-4-oxobutanoic Acid-d5**.



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Caption: Workflow for Isotopic Purity Determination.

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